

# Application Notes and Protocols: Acid Red 186 in Leather Dyeing Research

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## Compound of Interest

Compound Name:	Acid Red 186
Cat. No.:	B1585011

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## Introduction

**Acid Red 186** is a monoazo, metal complex acid dye suitable for dyeing various substrates, including leather, wool, silk, and nylon.<sup>[1][2]</sup> Its application in the leather industry provides vibrant red shades with good light and washing fastness.<sup>[1]</sup> The dyeing mechanism of acid dyes on leather involves the formation of ionic bonds between the anionic sulfonate groups of the dye and the protonated amino groups of the collagen fibers in an acidic medium.<sup>[3]</sup> The fixation of the dye is typically achieved by lowering the pH with an acid, such as formic or acetic acid.<sup>[3][4]</sup> This document provides detailed protocols for the application of **Acid Red 186** in leather dyeing research, including experimental procedures and methods for evaluating the dyeing performance.

## Physicochemical Properties of Acid Red 186

A summary of the key properties of **Acid Red 186** is presented below.

Property	Value	Reference
C.I. Name	Acid Red 186	<a href="#">[2]</a>
C.I. Number	18810	<a href="#">[2]</a>
Molecular Formula	C <sub>20</sub> H <sub>14</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	548.46 g/mol	<a href="#">[2]</a>
CAS Number	52677-44-8	<a href="#">[2]</a>
Physical Form	Purplish-red powder	<a href="#">[2]</a>
Solubility	Soluble in water	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Drum Dyeing of Chrome-Tanned Leather with Acid Red 186

This protocol outlines a general procedure for the drum dyeing of chrome-tanned leather. Researchers should note that modifications may be necessary based on the specific characteristics of the leather and the desired depth of shade.

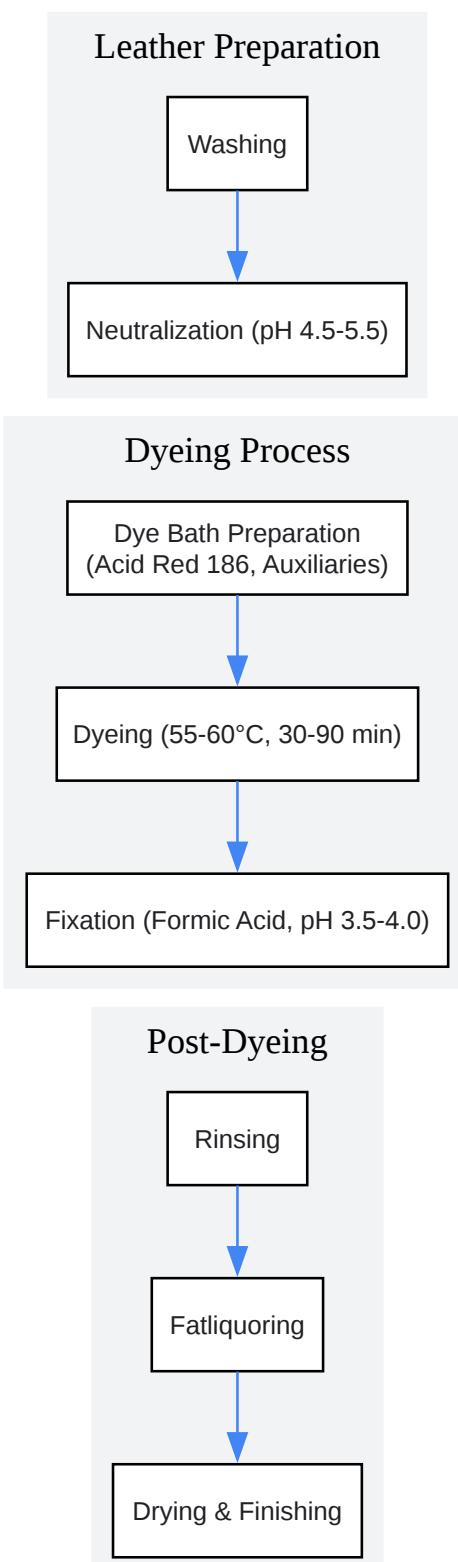
#### Materials:

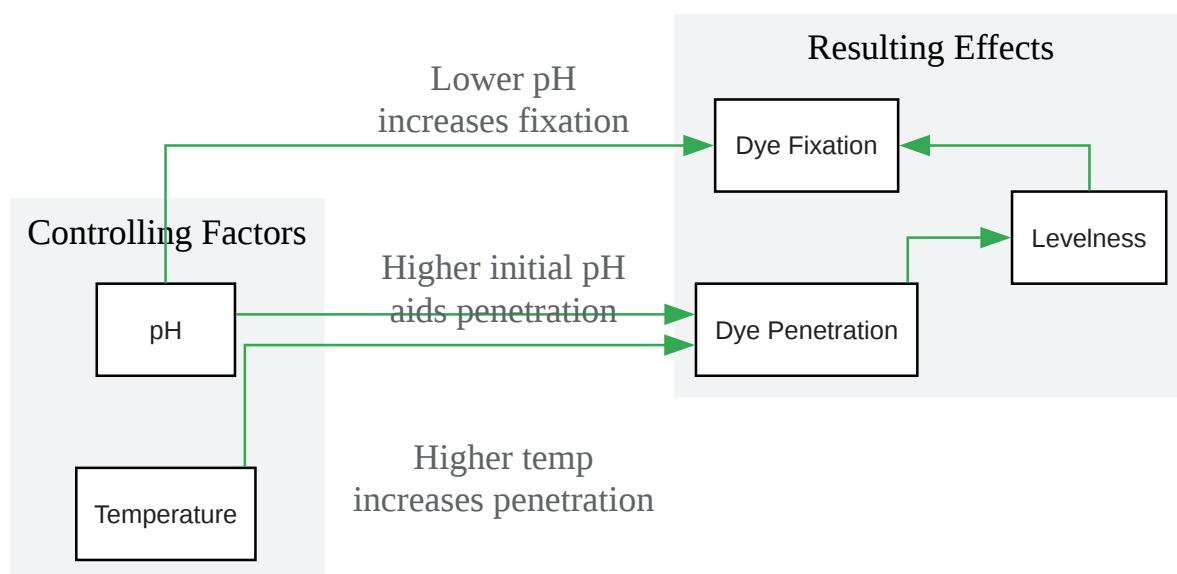
- Chrome-tanned leather (wet blue), shaved to the desired thickness
- **Acid Red 186**
- Formic acid (or other suitable organic acid)
- Ammonia or sodium bicarbonate (for neutralization)
- Anionic or non-ionic penetrating/leveling agent
- Fatliquor
- Drum dyeing machine

## Procedure:

- Washing and Neutralization: The chrome-tanned leather is washed in the drum with water at approximately 35°C to remove salts and other impurities. The leather is then neutralized to a pH of 4.5-5.5 using a mild alkali like sodium bicarbonate or ammonia.[3]
- Dyeing:
  - The dye bath is prepared with a liquor ratio of 100-200% (based on the weight of the leather).[3]
  - **Acid Red 186** (1-5% on shaved weight, depending on the desired shade) is dissolved in hot water and added to the drum.[3]
  - A penetrating or leveling agent (e.g., 0.5% on shaved weight) can be added to promote even dye uptake.[5][6]
  - The drum is run at a controlled temperature, typically between 55-60°C for chrome-tanned leather, for 30-90 minutes.[6]
- Fixation: After the initial dyeing period, formic acid is slowly added in portions to lower the pH of the dyebath to 3.5-4.0. This step is crucial for fixing the dye to the leather fibers.[3]
- Rinsing and Fatliquoring: The dyed leather is rinsed thoroughly with water to remove any unfixed dye. Following rinsing, a suitable fatliquor is added to the drum to lubricate the leather fibers and impart softness.
- Drying and Finishing: The leather is then dried and subjected to further finishing processes as required.

## Diagram of the Leather Dyeing Workflow:





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- To cite this document: BenchChem. [Application Notes and Protocols: Acid Red 186 in Leather Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at:

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